

# Application Notes and Protocols for N-alkylation of 3-(Trifluoromethyl)aniline

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## Compound of Interest

Compound Name: *N*-propyl-3-(trifluoromethyl)aniline

Cat. No.: B1321753

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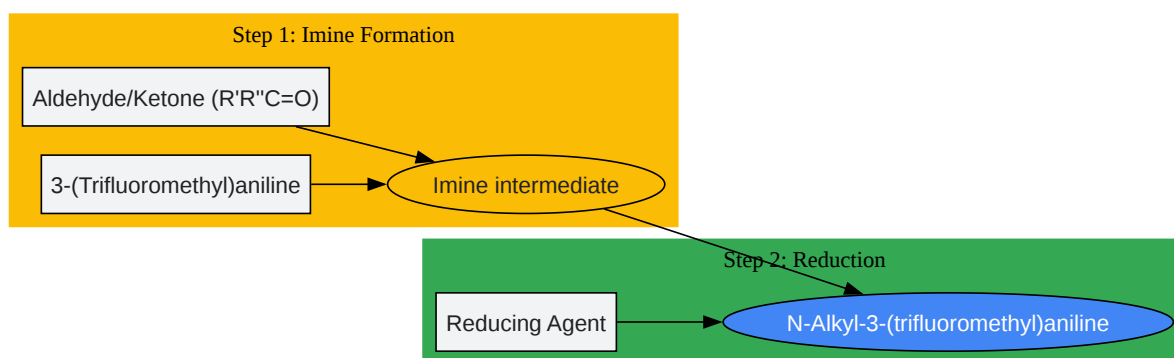
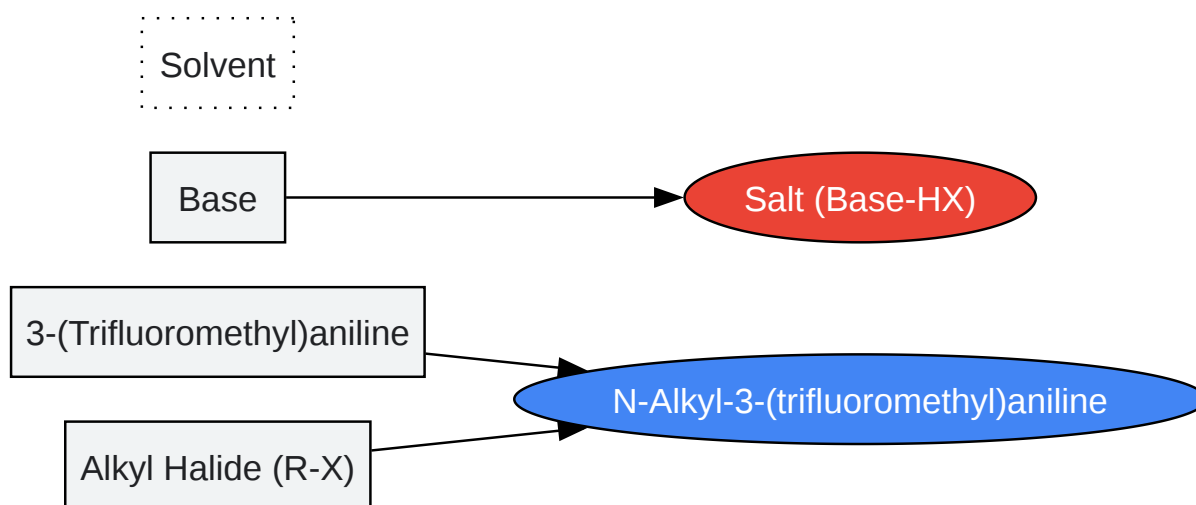
For Researchers, Scientists, and Drug Development Professionals

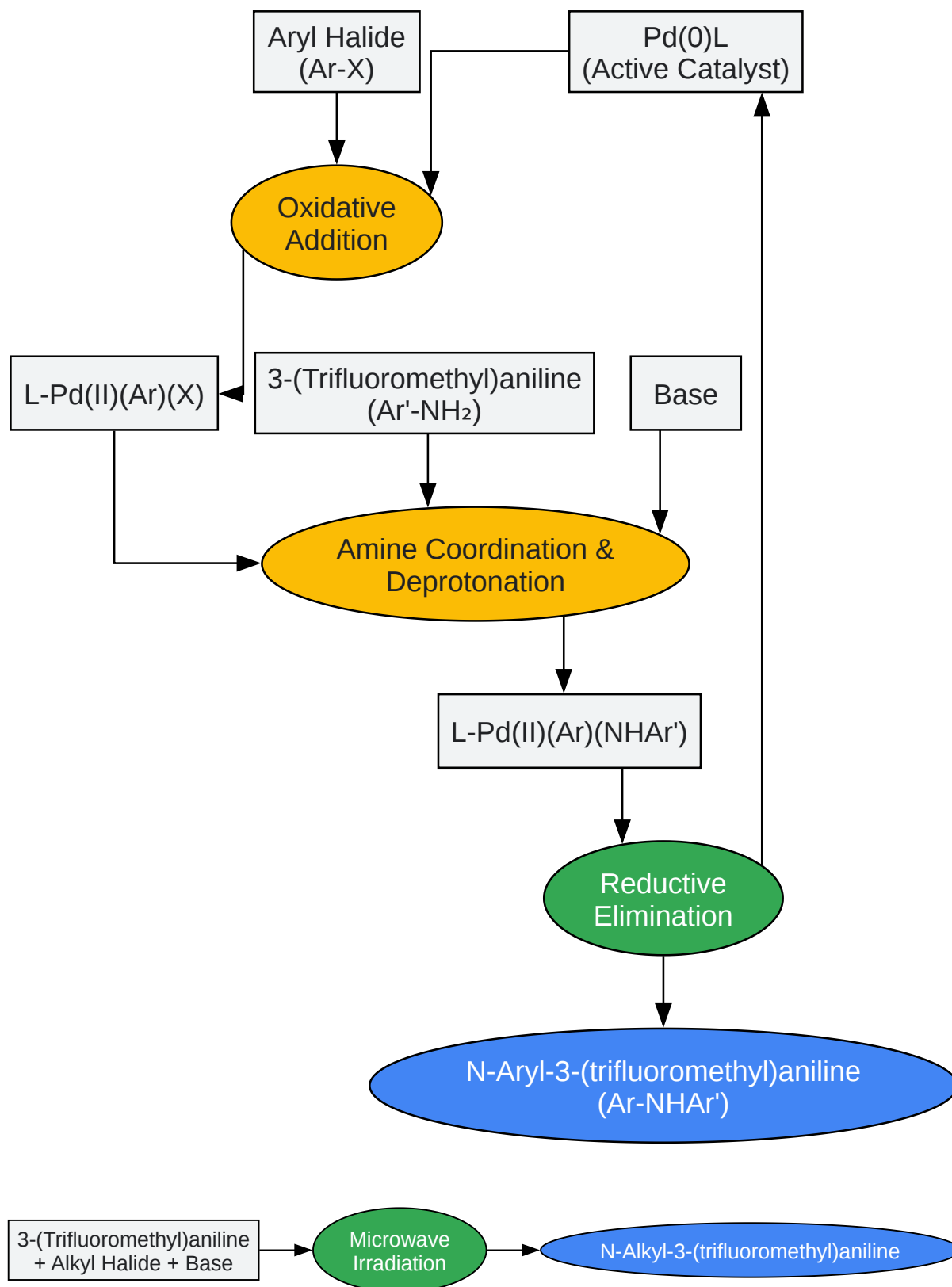
This document provides detailed protocols for the N-alkylation of 3-(trifluoromethyl)aniline, a key intermediate in the synthesis of various pharmaceuticals and agrochemicals. The protocols cover direct N-alkylation with alkyl halides, reductive amination with carbonyl compounds, Buchwald-Hartwig amination for N-arylation, and a microwave-assisted method for accelerated synthesis.

## Direct N-Alkylation with Alkyl Halides

Direct N-alkylation is a straightforward and common method for the synthesis of N-alkyl-3-(trifluoromethyl)anilines. The reaction involves the nucleophilic substitution of a halide from an alkyl halide by the nitrogen atom of 3-(trifluoromethyl)aniline. The reaction is typically carried out in the presence of a base to neutralize the hydrogen halide formed as a byproduct.

A general representation of the direct N-alkylation of 3-(trifluoromethyl)aniline is as follows:





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